

Benzaldehyde Diethyl Acetal-d10: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzaldehyde diethyl acetal-d10

Cat. No.: B15598419

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **Benzaldehyde diethyl acetal-d10**. This deuterated analog of benzaldehyde diethyl acetal serves as a valuable tool in analytical and research settings, particularly as an internal standard for mass spectrometry-based quantification.

Core Chemical Properties

Benzaldehyde diethyl acetal-d10 (α,α -Diethoxytoluene-d10) is a stable isotope-labeled compound where the ten hydrogen atoms on the two ethyl groups have been replaced with deuterium.^[1] This isotopic substitution results in a higher molecular weight compared to its non-deuterated counterpart, a key feature for its use in mass spectrometry. While specific physical properties for the deuterated compound are not widely published, the properties of the non-deuterated form (CAS No: 774-48-1) provide a close approximation.

Table 1: Physicochemical Properties of Benzaldehyde Diethyl Acetal and its Deuterated Analog

Property	Benzaldehyde Diethyl Acetal-d10	Benzaldehyde Diethyl Acetal (Non-deuterated)
Molecular Formula	C ₁₁ H ₆ D ₁₀ O ₂	C ₁₁ H ₁₆ O ₂ [2]
Molecular Weight	190.31 g/mol [1]	180.24 g/mol [2]
Appearance	Not specified	Clear colorless to pale yellow liquid [2]
Density	Not specified	0.975 - 0.98 g/mL [2]
Boiling Point	Not specified	222 °C at 760 mmHg
Refractive Index	Not specified	n _{20/D} 1.472 - 1.482
Solubility	Not specified	Soluble in alcohol and oils

Synthesis and Experimental Protocols

The synthesis of **Benzaldehyde diethyl acetal-d10** typically involves the acid-catalyzed reaction of benzaldehyde with deuterated ethanol (ethanol-d6).

Experimental Protocol: Synthesis of Ethanol-d6

Ethanol-d6 is a key precursor for the synthesis of **Benzaldehyde diethyl acetal-d10**. One common method for its preparation is through the catalytic deuteration of acetyl chloride.

Materials:

- Acetyl chloride
- Deuterium oxide (D₂O)
- Ruthenium catalyst
- Co-solvent (e.g., dioxane)

Procedure:

- In a reaction vessel under an inert atmosphere, a solution of acetyl chloride in a suitable co-solvent is prepared.
- A ruthenium-based catalyst is added to the solution.
- Deuterium oxide is added dropwise to the reaction mixture while stirring.
- The reaction is heated to the appropriate temperature and monitored for completion by techniques such as NMR or GC.
- Upon completion, the mixture is cooled, and the ethanol-d6 is isolated and purified by distillation.[3]

Experimental Protocol: Acetal Formation

The formation of the diethyl acetal from benzaldehyde and ethanol is an acid-catalyzed equilibrium reaction.

Materials:

- Benzaldehyde
- Ethanol-d6
- Anhydrous acid catalyst (e.g., p-toluenesulfonic acid or hydrogen chloride)
- Anhydrous solvent (e.g., dichloromethane)

Procedure:

- Benzaldehyde and a molar excess of ethanol-d6 are dissolved in an anhydrous solvent in a flask equipped with a reflux condenser and a drying tube.
- A catalytic amount of an acid catalyst is added to the solution.
- The mixture is refluxed, and the reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, the mixture is cooled to room temperature.

- The reaction is quenched by the addition of a weak base (e.g., sodium bicarbonate solution).
- The organic layer is separated, washed with water and brine, and then dried over an anhydrous drying agent (e.g., sodium sulfate).
- The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield **Benzaldehyde diethyl acetal-d10**.

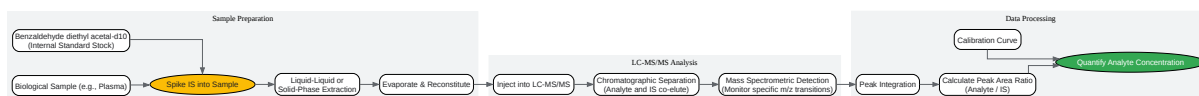
Applications in Research and Drug Development

The primary application of **Benzaldehyde diethyl acetal-d10** is as an internal standard in quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).^[1]

Use as an Internal Standard

In quantitative mass spectrometry, an internal standard is a compound of known concentration that is added to an unknown sample. It is used to correct for variations in sample preparation, injection volume, and instrument response. A deuterated internal standard is ideal because its chemical and physical properties are very similar to the analyte of interest, but it can be distinguished by its higher mass.

The workflow for using Benzaldehyde diethyl acetal-d10 as an internal standard for the quantification of benzaldehyde is depicted below.



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Figure 1. A generalized workflow for the quantification of an analyte (e.g., benzaldehyde) using a deuterated internal standard (IS) like **Benzaldehyde diethyl acetal-d10** with LC-MS/MS.

Spectroscopic Data (Reference)

While specific spectra for **Benzaldehyde diethyl acetal-d10** are not readily available, the data for the non-deuterated compound can serve as a reference for identifying the key structural features. The mass spectrum will show a molecular ion peak at m/z 190.31 for the deuterated compound, shifted from the m/z 180.24 of the non-deuterated analog. In the ^1H NMR spectrum of the d10 compound, the signals corresponding to the ethyl groups would be absent.

Table 2: Reference Spectroscopic Data for Benzaldehyde Diethyl Acetal (Non-deuterated)

Technique	Key Features
^1H NMR	Signals for the phenyl protons, the acetal proton (CH), and the methylene (CH_2) and methyl (CH_3) protons of the ethyl groups.
^{13}C NMR	Resonances for the aromatic carbons, the acetal carbon, and the carbons of the ethyl groups.
Mass Spec (EI)	Molecular ion peak (M^+) at m/z 180, and characteristic fragmentation patterns.
IR	C-H stretching (aromatic and aliphatic), C=C stretching (aromatic ring), and C-O stretching (acetal).

Safety and Handling

Benzaldehyde diethyl acetal should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. It is considered a combustible liquid. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[4]

Conclusion

Benzaldehyde diethyl acetal-d10 is a crucial analytical tool for researchers requiring precise quantification of benzaldehyde in complex matrices. Its synthesis from deuterated ethanol and its application as an internal standard in mass spectrometry-based methods enhance the accuracy and reliability of analytical data in pharmaceutical and chemical research.

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